

# An In-depth Technical Guide to Shisonin: Chemical Structure and Properties

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## Compound of Interest

Compound Name: *Shisonin*

Cat. No.: *B1232578*

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## Introduction

**Shisonin**, a prominent anthocyanin found in the leaves of *Perilla frutescens*, is a natural pigment responsible for the plant's characteristic reddish-purple coloration. As a member of the flavonoid family, **Shisonin** is gaining increasing attention within the scientific community for its potential therapeutic properties, including its antioxidant and pro-apoptotic activities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, biosynthesis, and known biological activities of **Shisonin**, with a focus on data relevant to researchers and professionals in drug development.

## Chemical Structure and Physicochemical Properties

**Shisonin** is chemically identified as Cyanidin 3-O-(6-O-p-coumaroyl)- $\beta$ -D-glucoside-5-O- $\beta$ -D-glucoside. Its structure consists of a cyanidin aglycone backbone glycosidically linked to two glucose moieties, with one of them being acylated with a p-coumaroyl group. This acylation significantly influences its stability and solubility.

Caption: Chemical structure and basic properties of **Shisonin**.

## Physicochemical Data Summary

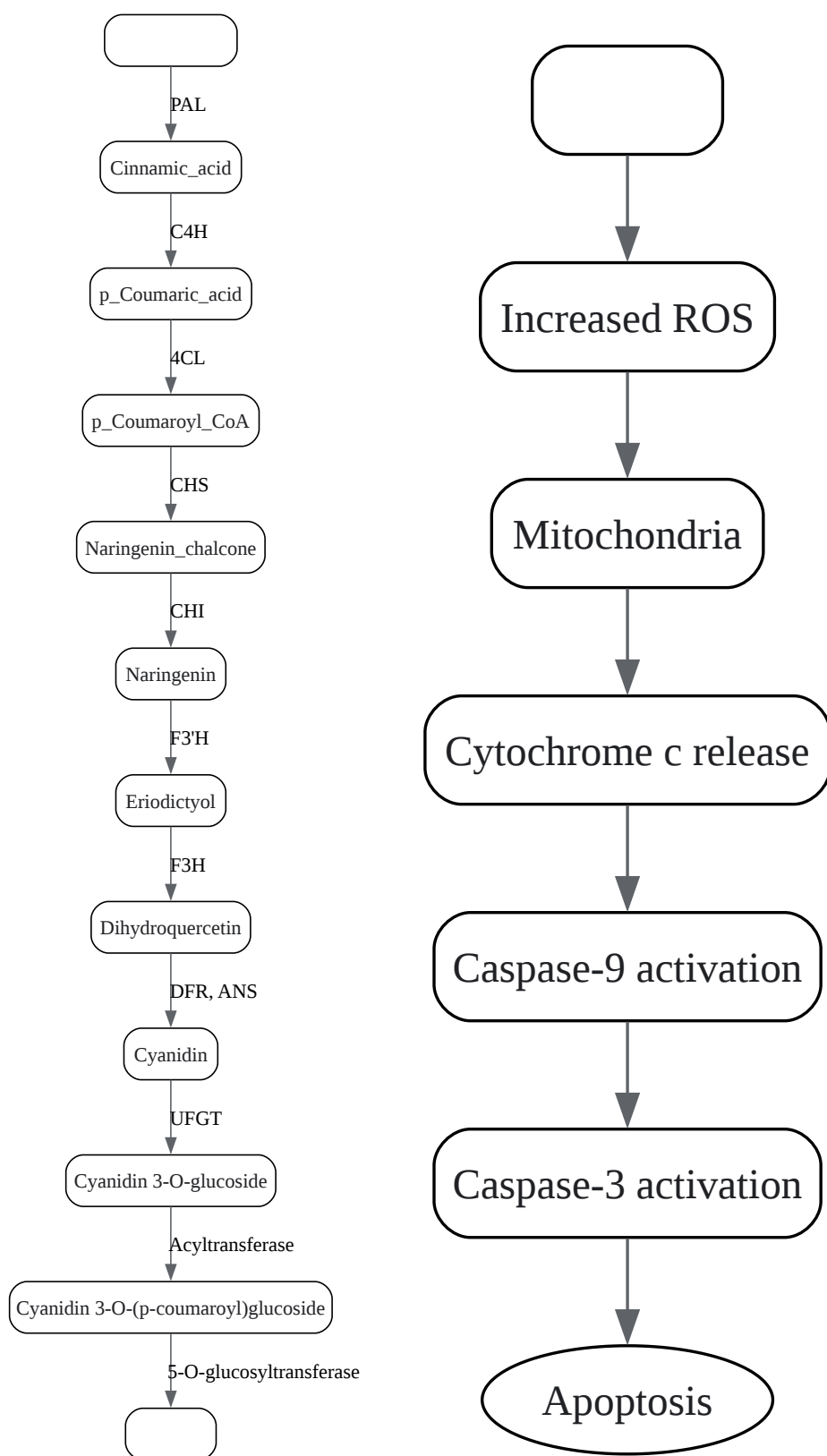
Quantitative data on the physicochemical properties of **Shisonin** are summarized below. It is important to note that specific experimental values for pure **Shisonin** are not extensively

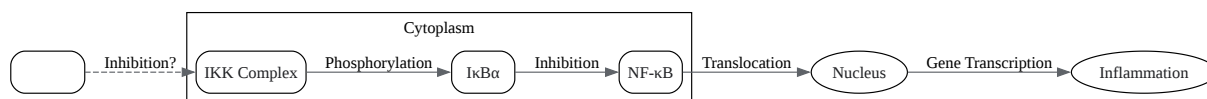
reported in the literature. Therefore, some data are based on closely related acylated anthocyanins or general properties of anthocyanins from *Perilla frutescens*.

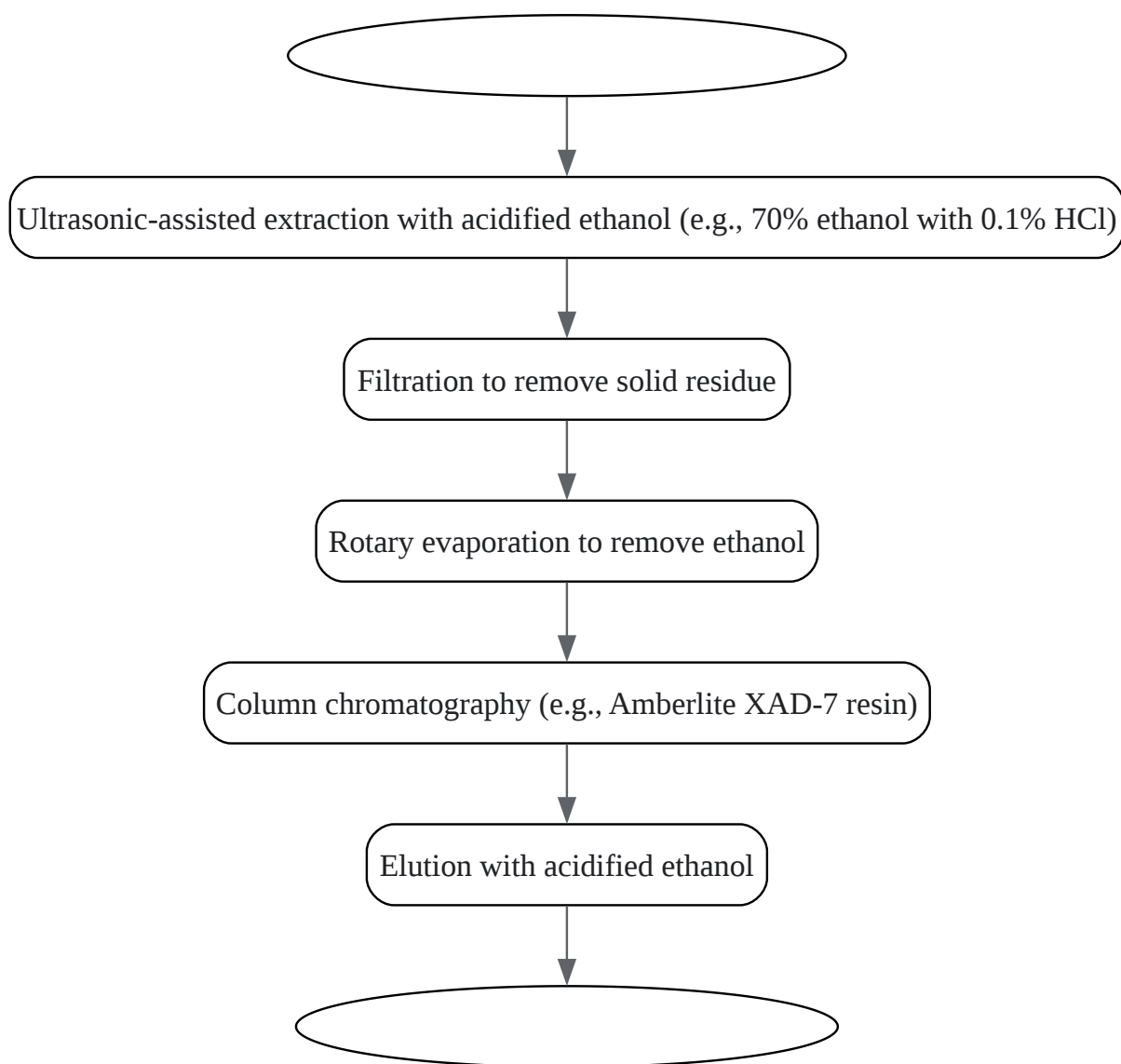
| Property                | Value / Description   |
|-------------------------|---|
| Molecular Formula       | C <sub>36</sub> H <sub>37</sub> O <sub>18</sub> <sup>+</sup>  |
| Molecular Weight        | 757.7 g/mol [1]   |
| Molar Absorptivity (ε)  | While a specific value for Shisonin is not readily available, the molar absorptivity of a related anthocyanin, cyanidin-3-O-glucoside, is approximately 26,900 L·mol <sup>-1</sup> ·cm <sup>-1</sup> [2]. The acylation in Shisonin may alter this value. |
| Solubility              | Generally soluble in polar solvents like water, ethanol, and methanol. Acylation with the p-coumaroyl group increases its lipophilicity, thereby enhancing its solubility in less polar organic solvents compared to non-acylated anthocyanins[3][4].     |
| Stability (pH)          | Anthocyanins from <i>Perilla frutescens</i> are reported to be stable in the pH range of 3.0 to 6.0. Extracts containing Shisonin have shown maximal stability at approximately pH 3.7.   |
| Stability (Temperature) | Stable at temperatures between 40-70°C. Thermal degradation typically follows first-order kinetics, with the rate increasing at higher temperatures[5][6][7][8][9][10][11][12].   |

## Biosynthesis of Shisonin

**Shisonin** is synthesized in *Perilla frutescens* via the flavonoid branch of the phenylpropanoid pathway. This intricate pathway involves a series of enzymatic reactions that start from the amino acid phenylalanine.







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